

# Fmoc-Cys(4-MeBzl)-OH safety data sheet (SDS) information.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Fmoc-Cys(4-MeBzl)-OH

Cat. No.: B557503

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## Safety Data Sheet: Fmoc-Cys(4-MeBzl)-OH

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data for N- $\alpha$ -Fmoc-S-(4-methylbenzyl)-L-cysteine, commonly known as **Fmoc-Cys(4-MeBzl)-OH**. The information is compiled from various sources to ensure a thorough guide for safe handling, storage, and emergency procedures.

## Section 1: Chemical Product and Company Identification

Product Name	Fmoc-Cys(4-MeBzl)-OH
Synonyms	Fmoc-S-(4-methylbenzyl)-L-cysteine, N-Fmoc-S-(4-methylbenzyl)-L-cysteine, Fmoc-Cys(pMeBzl)-OH[1][2]
CAS Number	136050-67-4[1][3][4]
Molecular Formula	C <sub>26</sub> H <sub>25</sub> NO <sub>4</sub> S
Molecular Weight	447.55 g/mol

## Section 2: Hazards Identification

GHS Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.
GHS Signal Word	Warning
GHS Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapours/spray. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Potential Health Effects	Inhalation: May be harmful if inhaled. May cause respiratory tract irritation. Skin: May be harmful if absorbed through skin. May cause skin irritation. Eyes: May cause eye irritation. Ingestion: May be harmful if swallowed.

### Section 3: Composition / Information on Ingredients

Substance Name	(2R)-2-(9H-fluoren-9-ylmethoxycarbonylamino)-3-[(4-methylphenyl)methylsulfanyl]propanoic acid
Purity	≥98%

### Section 4: First Aid Measures

General Advice	Consult a physician. Show this safety data sheet to the doctor in attendance. Move out of the dangerous area.
If Inhaled	If breathed in, move person into fresh air. If not breathing, give artificial respiration. Consult a physician.
In Case of Skin Contact	Wash off with soap and plenty of water. Consult a physician.
In Case of Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
If Swallowed	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

## Section 5: Firefighting Measures

Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
Hazardous Combustion Products	Oxides of carbon (CO, CO <sub>2</sub> ), nitrogen (NO <sub>x</sub> ), and sulfur (SO <sub>2</sub> ).
Special Protective Equipment for Firefighters	Wear self-contained breathing apparatus for firefighting if necessary.

## Section 6: Accidental Release Measures

Personal Precautions	Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.
Environmental Precautions	Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
Methods for Cleaning Up	Sweep up and shovel. Keep in suitable, closed containers for disposal.

## Section 7: Handling and Storage

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Precautions for Safe Handling	Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.
Conditions for Safe Storage	Keep container tightly closed in a dry and well-ventilated place. Recommended storage temperature: 2-8°C. Store sealed in a dry environment.

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## Section 8: Exposure Controls / Personal Protection

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Engineering Controls	Handle in accordance with good industrial hygiene and safety practice. Use process enclosures, local exhaust ventilation, or other engineering controls to keep airborne levels below recommended exposure limits.
Personal Protective Equipment	Eye/Face Protection: Safety glasses with side-shields conforming to EN166. Skin Protection: Handle with gloves. Gloves must be inspected prior to use. Wear impervious clothing. Respiratory Protection: Respiratory protection is not required where adequate ventilation is present. For nuisance exposures use type P95 (US) or type P1 (EU EN 143) particle respirator.
Hygiene Measures	Wash hands after handling and before eating, smoking, using the lavatory, and at the end of the day.

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## Section 9: Physical and Chemical Properties

Appearance	Solid. White to off-white powder.
Molecular Weight	447.5 g/mol
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone, etc. In DMSO, it is soluble up to 100 mg/mL (223.44 mM), though ultrasonic assistance may be needed.
Storage Temperature	2-8°C

## Section 10: Stability and Reactivity

Chemical Stability	Normally stable, even under fire exposure conditions. The product is chemically stable under standard ambient conditions (room temperature).
Conditions to Avoid	No specific data available. In general, avoid dust formation and excess heat.
Incompatible Materials	No specific data available. In general, avoid strong oxidizing agents.
Hazardous Decomposition Products	Under fire conditions: Oxides of carbon (CO, CO <sub>2</sub> ), nitrogen (NO <sub>x</sub> ), and sulfur (SO <sub>2</sub> ).

## Section 11: Toxicological Information

Acute Toxicity	No data available.
Skin Corrosion/Irritation	Causes skin irritation.
Serious Eye Damage/Eye Irritation	Causes serious eye irritation.
Respiratory or Skin Sensitization	No data available.
Carcinogenicity	No data available.
Mutagenic Effects	No data available.
Reproductive Toxicity	No data available.
Teratogenic Effects	No data available.

## Section 12: Ecological Information

Toxicity	No data available.
Persistence and Degradability	No data available.
Bioaccumulative Potential	No data available.
Mobility in Soil	No data available.

## Section 13: Disposal Considerations

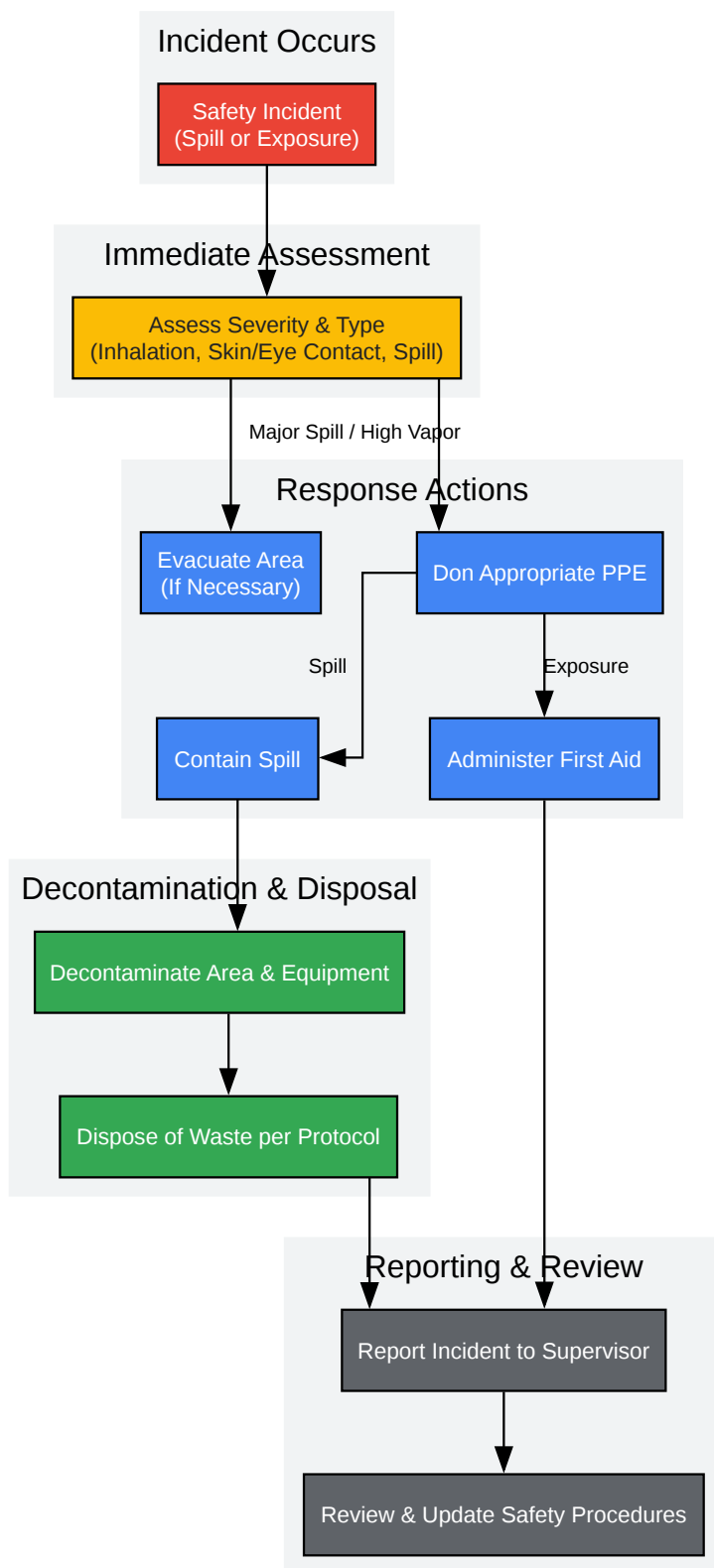
Waste Treatment Methods	Dispose of in accordance with federal, state, and local environmental control regulations.
Contaminated Packaging	Dispose of as unused product.

## Experimental Protocols

No specific experimental protocols for the safety assessment of **Fmoc-Cys(4-MeBzl)-OH** were found in the provided search results. The toxicological and ecological data are largely unavailable, highlighting the need for careful handling based on the known hazards of similar chemical compounds.

## Visualized Workflow

The following diagram illustrates a logical workflow for handling a safety incident involving **Fmoc-Cys(4-MeBzl)-OH**.



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Caption: Workflow for handling safety incidents involving **Fmoc-Cys(4-MeBzl)-OH**.

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- To cite this document: BenchChem. [Fmoc-Cys(4-MeBzl)-OH safety data sheet (SDS) information.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b557503#fmoc-cys-4-mebzl-oh-safety-data-sheet-sds-information]

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)